

Personal protective equipment for handling XD2-149

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Compound of Interest

Compound Name: XD2-149

Cat. No.: B15544524

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Essential Safety and Handling Guide for XD2-149

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This document provides crucial safety and logistical information for handling the research compound **XD2-149**. As a PROTAC (Proteolysis Targeting Chimera) used in cancer research, **XD2-149** should be handled with the utmost care, following protocols for cytotoxic and potent biologically active small molecules. This guide is intended for researchers, scientists, and drug development professionals.

Compound Information

Property	Value
Chemical Name	N-(2-(4-(5-((2-(2,6-dioxopiperidin-3-yl)-1,3-dioxoisindolin-4-yl)amino)pentyl)piperidin-1-yl)ethyl)-4,9-dioxo-4,9-dihydronaphtho[2,3-b]furan-2-carboxamide
Molecular Formula	C38H39N5O8
Molecular Weight	693.76 g/mol

Personal Protective Equipment (PPE)

Due to the cytotoxic potential of **XD2-149**, a comprehensive PPE strategy is mandatory to prevent exposure through skin contact, inhalation, or accidental ingestion.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with powder-free nitrile gloves meeting ASTM D6978 standards.[1][2]	Prevents skin absorption. The outer glove should be changed immediately upon contamination.[3]
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[3][4]	Protects eyes from splashes of solutions containing the compound.
Body Protection	A fully buttoned, long-sleeved lab coat. A chemically resistant apron is recommended for procedures with a higher risk of splashes.[1][3]	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher respirator is required when handling the solid compound or when there is a risk of aerosol generation.[1][3]	Minimizes the risk of inhaling airborne particles.

Operational Plan and Handling Procedures

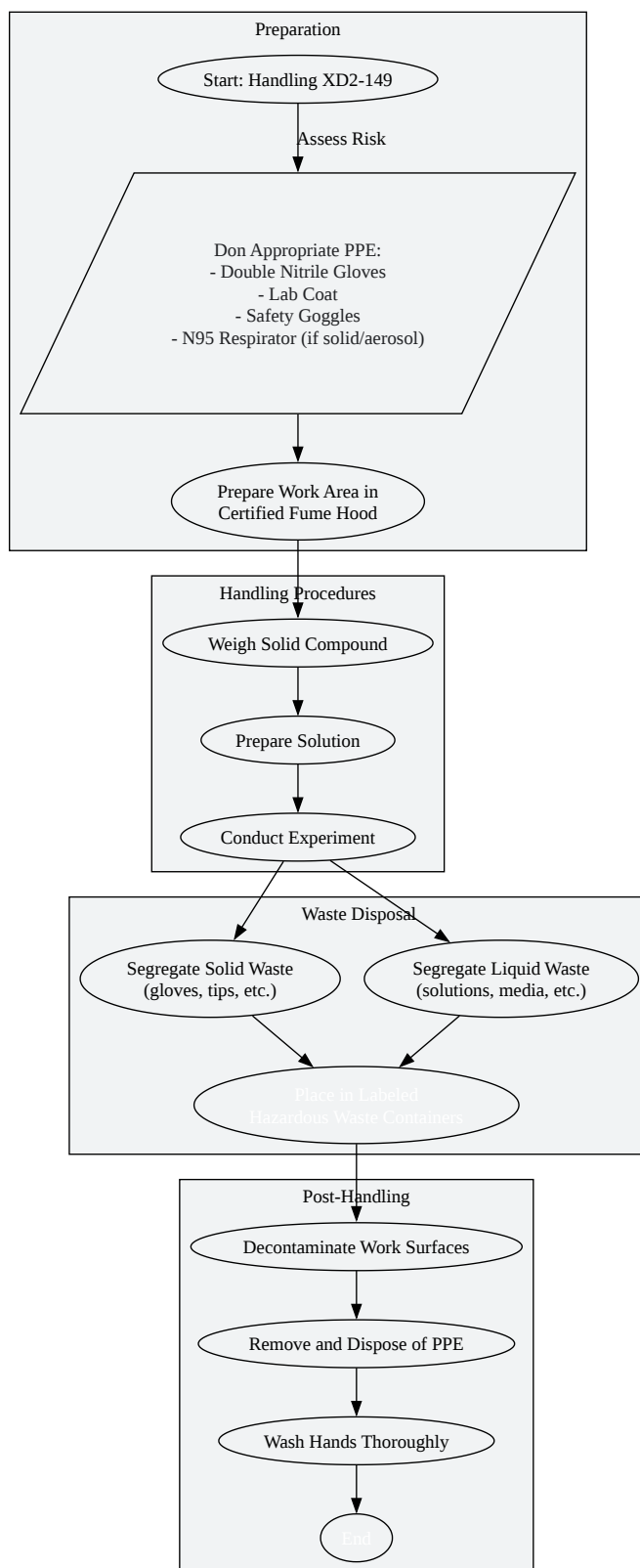
Engineering Controls:

- All work with solid **XD2-149** and concentrated solutions should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.

General Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.

- Weighing: Handle solid **XD2-149** in a fume hood. Use a dedicated, clean set of spatulas and weighing papers.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to avoid splashing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory, even if gloves were worn.[\[5\]](#)



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Emergency Procedures

Spill Response:

- Minor Spill:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill with an absorbent material, working from the outside in.[\[6\]](#)
 - Gently scoop the absorbent material into a labeled hazardous waste container.
 - Clean the spill area with a suitable decontaminating solution, followed by soap and water.
- Major Spill:
 - Evacuate the area immediately.
 - Alert others and prevent entry.
 - Contact your institution's Environmental Health and Safety (EHS) office for assistance.[\[7\]](#)
[\[8\]](#)

Personnel Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[9\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.

Disposal Plan

Proper disposal of **XD2-149** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation:

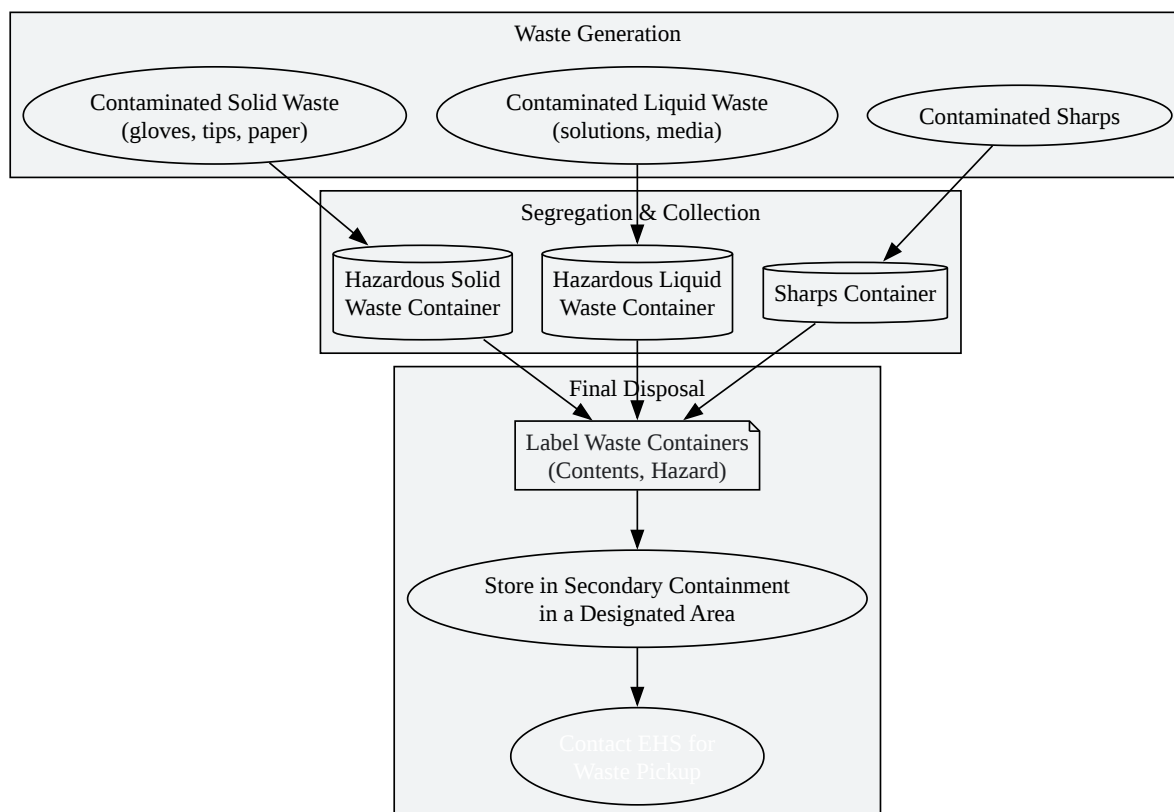
- Solid Waste: All disposable materials that have come into contact with **XD2-149** (e.g., gloves, pipette tips, vials, absorbent paper) must be collected in a dedicated, clearly labeled hazardous waste container.[\[3\]](#)
- Liquid Waste: Unused stock solutions and other liquid waste containing **XD2-149** should be collected in a sealed, leak-proof hazardous waste container. Do not pour down the drain.[\[5\]](#)
[\[10\]](#)
- Sharps: Needles and syringes must be disposed of in a designated sharps container. If the syringe contains residual drug, it should be disposed of as hazardous chemical waste.

Container Labeling and Storage:

- All waste containers must be clearly labeled as "Hazardous Waste" and list the chemical contents.[\[11\]](#)
- Keep waste containers securely closed except when adding waste.[\[11\]](#)
- Store waste in a designated, secondary containment area away from incompatible materials.

Final Disposal:

- Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office.[\[12\]](#)[\[13\]](#)



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